

minimizing Mycro3 precipitation in stock solutions

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Compound of Interest

Compound Name: Mycro3

Cat. No.: B1677583

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Technical Support Center: Mycro3

Welcome to the **Mycro3** Technical Support Center. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments involving **Mycro3**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Mycro3** stock solutions?

A1: The recommended solvent for preparing **Mycro3** stock solutions is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).[1] **Mycro3** exhibits high solubility in DMSO, while it is poorly soluble in water and ethanol.[1] Using fresh DMSO is crucial, as absorbed moisture can significantly reduce the solubility of the compound.[1]

Q2: How can I dissolve **Mycro3** to prepare a stock solution?

A2: To prepare a **Mycro3** stock solution, add the appropriate volume of DMSO to your weighed **Mycro3** powder to achieve the desired concentration. To facilitate dissolution, sonication is recommended.[2] Gentle warming of the solution can also aid in dissolving the compound.[3] Ensure the **Mycro3** is completely dissolved before use or storage.

Q3: My **Mycro3** precipitates when I dilute my DMSO stock solution into an aqueous medium for my experiment. What should I do?

A3: This is a common phenomenon known as "solvent shock," which occurs when a compound soluble in an organic solvent is introduced into an aqueous environment.^[4] To prevent precipitation, it is recommended to add the DMSO stock solution to pre-warmed (e.g., 37°C) aqueous medium while vigorously mixing or vortexing to ensure rapid and even dispersion.^[3] ^[4] Additionally, keeping the final DMSO concentration in your working solution as low as possible (ideally below 0.5%) can help maintain solubility.^[4]

Q4: What are the recommended storage conditions for **Mycro3** stock solutions?

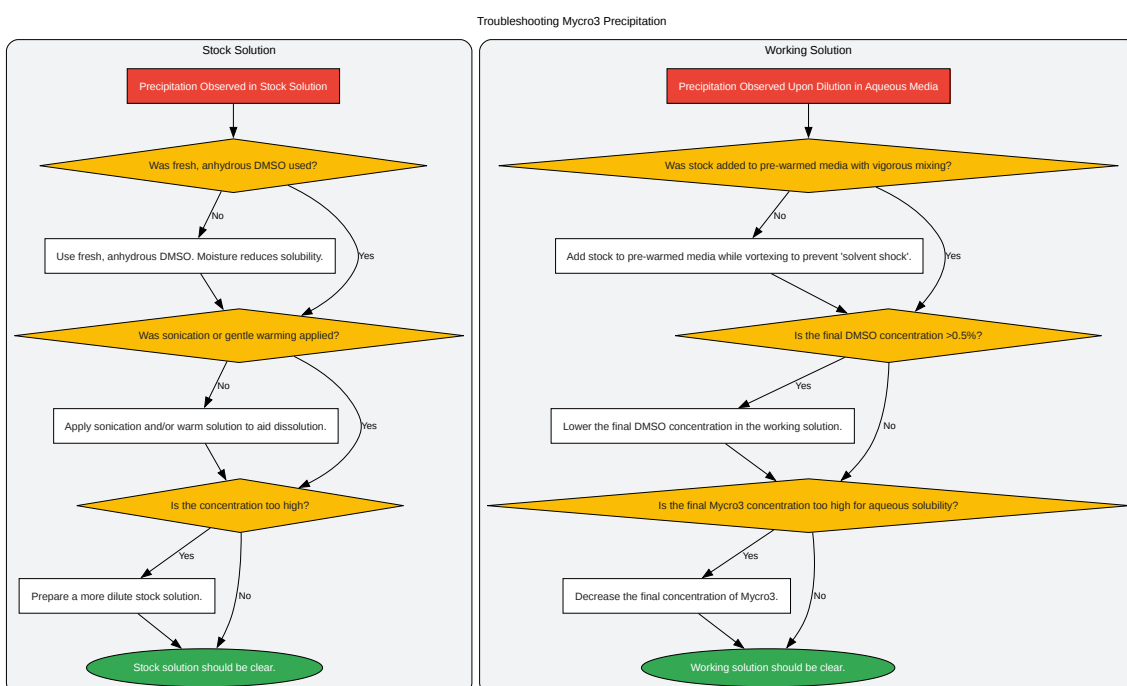
A4: **Mycro3** stock solutions prepared in DMSO should be aliquoted into smaller, single-use volumes to minimize freeze-thaw cycles.^[1] For long-term storage, aliquots should be kept at -80°C, which can maintain stability for up to a year.^[1]^[5] For shorter-term storage (up to one month), -20°C is acceptable.^[1]

Troubleshooting Guide

Problem: **Mycro3** Precipitation in Stock or Working Solutions

This guide provides a systematic approach to troubleshooting and preventing **Mycro3** precipitation.

Logical Flow for Troubleshooting Mycro3 Precipitation



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Caption: Troubleshooting workflow for **Mycro3** precipitation.

Data and Protocols

Mycro3 Solubility Data

The following table summarizes the solubility of **Mycro3** in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	55 mg/mL[2]	104.39 mM[2]	Sonication is recommended to aid dissolution.[2]
DMSO	100 mg/mL[1]	189.79 mM[1]	Use of fresh, anhydrous DMSO is critical as moisture can reduce solubility. [1]
10% DMSO + 90% Corn Oil	2.5 mg/mL[5][6]	4.74 mM[5][6]	A clear solution can be achieved with sonication.[5][6]
Water	Insoluble[1]	-	
Ethanol	Insoluble[1]	-	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Mycro3** Stock Solution in DMSO

Materials:

- **Mycro3** powder (Molecular Weight: 526.88 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes

- Vortexer
- Sonicator

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need: $10 \text{ mmol/L} * 0.001 \text{ L} * 526.88 \text{ g/mol} = 0.0052688 \text{ g} = 5.27 \text{ mg}$
- Weighing: Carefully weigh out 5.27 mg of **Mycro3** powder and place it into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution thoroughly.
- Sonication: Place the tube in a sonicator bath until the **Mycro3** is completely dissolved.[\[2\]](#)
- Storage: Aliquot the stock solution into single-use volumes and store at -80°C for long-term storage or -20°C for short-term storage.[\[1\]](#)

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

Materials:

- 10 mM **Mycro3** stock solution in DMSO
- Pre-warmed (37°C) cell culture medium
- Sterile tubes

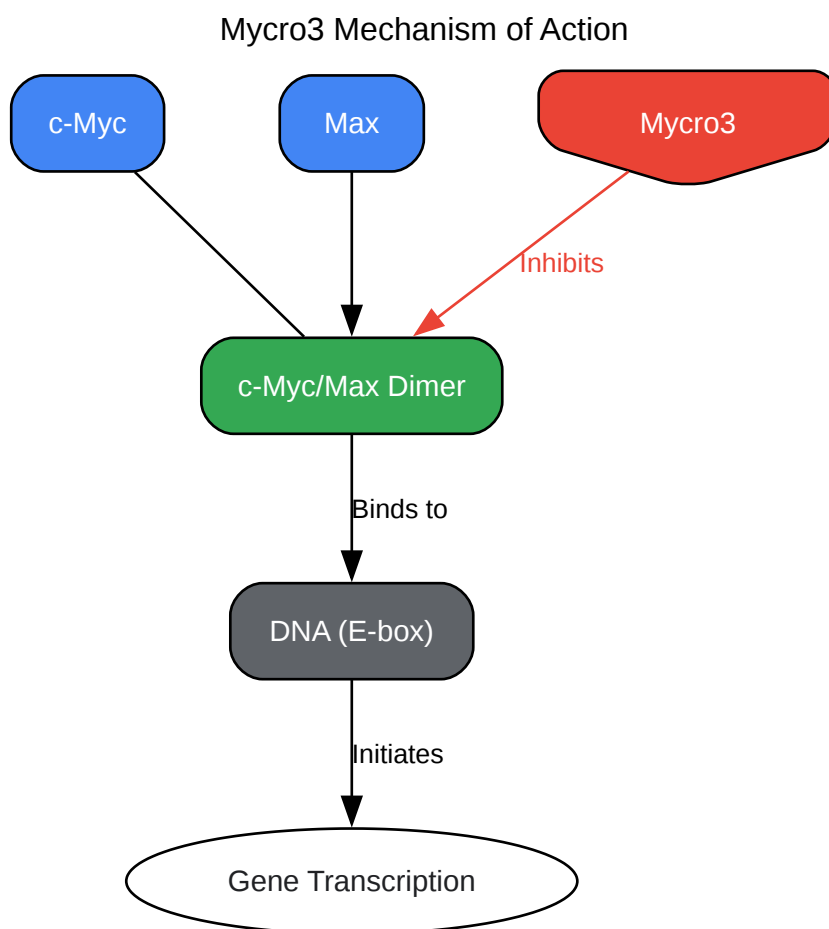
Procedure:

- Pre-warm medium: Ensure your cell culture medium is pre-warmed to 37°C to aid in solubility and prevent shocking the cells.
- Serial Dilution: Perform serial dilutions of the 10 mM **Mycro3** stock solution in the pre-warmed cell culture medium to achieve your desired final concentrations.

- **Mixing Technique:** When diluting, add the **Mycro3** DMSO stock to the culture medium while gently vortexing or swirling the tube.^[4] This ensures rapid and uniform dispersion, minimizing the risk of precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture medium is non-toxic to your cells, typically below 0.5%.^[4] Remember to include a vehicle control (medium with the same final DMSO concentration) in your experiments.

Mycro3 Mechanism of Action: c-Myc/Max Dimerization Inhibition

Mycro3 functions by inhibiting the protein-protein interaction between c-Myc and its binding partner Max.^[7] This dimerization is a critical step for c-Myc to bind to DNA and regulate gene transcription. By preventing this interaction, **Mycro3** effectively inhibits the oncogenic activity of c-Myc.



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Caption: **Mycro3** inhibits c-Myc/Max dimerization.

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